

Essential Safety and Operational Guide for Handling 9-Keto-latanoprost

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Compound of Interest

Compound Name: 9-Keto-latanoprost

Cat. No.: B15623680

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For researchers, scientists, and drug development professionals, ensuring safe handling of active pharmaceutical ingredients is paramount. This guide provides essential, immediate safety and logistical information for the handling and disposal of **9-Keto-latanoprost**, a metabolite of the prostaglandin analog Latanoprost.

Chemical and Physical Properties

A summary of the known properties of **9-Keto-latanoprost** and its parent compound, Latanoprost, is provided below. Data for **9-Keto-latanoprost** is limited, so properties of the related compound 15-Keto-latanoprost and the parent compound Latanoprost are included for reference.

Property	9-Keto-latanoprost	15-Keto-latanoprost	Latanoprost
CAS Number	141074-06-8[1]	135646-98-9[2][3]	130209-82-4[4][5]
Molecular Formula	C23H30O5 (as acid)	C26H38O5[2][6]	C26H40O5[7]
Molecular Weight	Not specified	430.6 g/mol [2]	432.6 g/mol
Appearance	Not specified	White solid	Light yellow liquid[5]
Storage Temperature	Not specified	<-15°C[6]	Freezer[5]
Solubility	Not specified	DMF: 100 mg/ml, DMSO: 100 mg/ml, Ethanol: 100 mg/ml[2]	Soluble in acetonitrile
Chemical Stability	Stable under normal conditions. No decomposition if used according to specifications.[1]	Chemically stable under standard ambient conditions (room temperature).[7]	Stable at normal conditions.[4]

Personal Protective Equipment (PPE)

While the Safety Data Sheet (SDS) for **9-Keto-latanoprost** does not classify the substance as hazardous according to the Globally Harmonized System (GHS), it is prudent to treat it as a potent compound due to its relationship with Latanoprost.[1] The following PPE is recommended as a standard for handling this and other prostaglandin analogs to minimize exposure.[8][9][10]

- **Gloves:** Wear two pairs of powder-free nitrile or neoprene chemotherapy gloves.[8][10] The inner glove should be tucked under the cuff of the lab coat or gown, and the outer glove should be worn over the cuff.[8] Gloves should be changed regularly or immediately if contaminated.[8]
- **Eye Protection:** Chemical safety goggles are required to protect against potential splashes.[9][11] A face shield may be necessary when there is a significant risk of splashing.[11]

- Lab Coat/Gown: A disposable, low-permeability gown with a solid front, long sleeves, and tight-fitting cuffs is recommended.[8][10] This provides a barrier against skin contact.
- Respiratory Protection: While the SDS for **9-Keto-latanoprost** states that breathing equipment is not required, a risk assessment should be performed.[1] For operations that may generate aerosols or dust, such as weighing or preparing solutions, an N95 respirator or a higher level of respiratory protection may be necessary.[11]

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **9-Keto-latanoprost** is crucial for maintaining a safe laboratory environment.

1. Receiving and Unpacking:

- Upon receipt, visually inspect the package for any signs of damage or leakage.
- Unpacking should be performed in a designated area, preferably within a chemical fume hood, by personnel wearing appropriate PPE.[11]

2. Storage:

- Store **9-Keto-latanoprost** in a clearly labeled, tightly sealed container in a secure, well-ventilated area.
- Follow the specific storage temperature recommendations provided by the supplier. For the related compound 15-Keto-latanoprost, storage at $<-15^{\circ}\text{C}$ is recommended.[6]

3. Preparation and Use:

- All handling of the compound, including weighing and solution preparation, should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Use dedicated equipment (spatulas, weigh boats, glassware) for handling the compound.
- Avoid eating, drinking, or applying cosmetics in the laboratory area.[8]

4. Spills and Decontamination:

- In the event of a spill, evacuate the immediate area.
- For small spills, trained personnel wearing appropriate PPE should absorb the material with an inert absorbent and place it in a sealed container for disposal.
- Decontaminate the spill area with an appropriate cleaning agent.

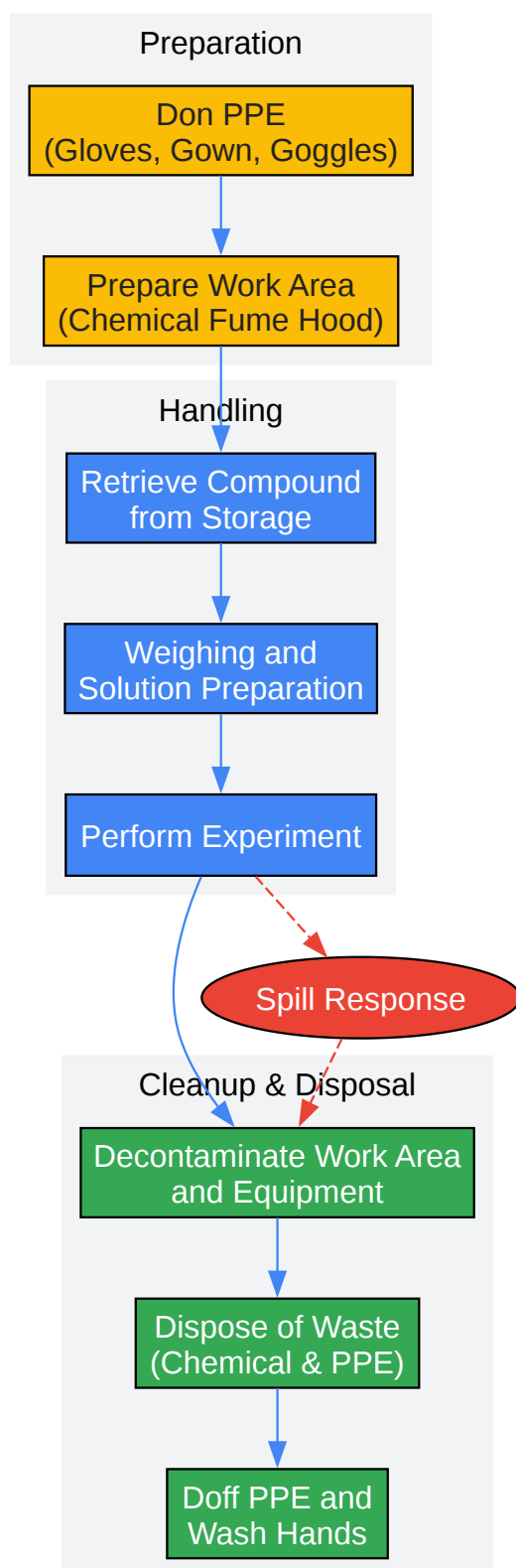
Disposal Plan

Proper disposal of **9-Keto-latanoprost** and any contaminated materials is critical to prevent environmental contamination and potential exposure.

- **Waste Containers:** All waste materials, including empty containers, used PPE, and contaminated lab supplies, should be placed in a clearly labeled, sealed hazardous waste container.
- **Disposal Method:** Dispose of chemical waste through a licensed hazardous waste disposal company, following all local, state, and federal regulations. Do not dispose of it down the drain or in regular trash.
- **Unused Product:** Unused or expired **9-Keto-latanoprost** should be disposed of as hazardous chemical waste. Consider drug take-back programs if available for unused medications.[\[12\]](#)

Experimental Workflow for Safe Handling

The following diagram illustrates the standard workflow for safely handling **9-Keto-latanoprost** in a laboratory setting.



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Caption: Workflow for the safe handling of **9-Keto-latanoprost**.

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